

PIM-447 dihydrochloride solubility issues in DMSO

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Compound of Interest

Compound Name: PIM-447 dihydrochloride

Cat. No.: B608556

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PIM-447 Dihydrochloride Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **PIM-447 dihydrochloride**. The information is designed to address common challenges, particularly those related to solubility in DMSO.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: I am having trouble dissolving **PIM-447 dihydrochloride** in DMSO. What could be the cause?

A1: Difficulty in dissolving **PIM-447 dihydrochloride** in DMSO is a common issue that can often be resolved by addressing the quality of the solvent. DMSO is hygroscopic, meaning it readily absorbs moisture from the atmosphere. This absorbed water can significantly decrease the solubility of **PIM-447 dihydrochloride**^{[1][2]}.

To troubleshoot, we recommend the following:

- Use fresh, high-purity, anhydrous DMSO. Always use a newly opened bottle or an aliquot from a properly stored stock.

- Proper storage of DMSO. Store DMSO in a tightly sealed container, in a dry environment, to minimize moisture absorption.
- Consider sonication. Gentle sonication can help to break up any clumps of the compound and facilitate dissolution[3].

Q2: What is the maximum solubility of **PIM-447 dihydrochloride** in DMSO?

A2: The reported solubility of **PIM-447 dihydrochloride** in DMSO can vary slightly between batches and suppliers. It is crucial to consult the Certificate of Analysis (CoA) provided with your specific lot. However, the table below summarizes the generally reported solubility data.

Q3: My **PIM-447 dihydrochloride** solution in DMSO appears cloudy or has precipitated after storage. What should I do?

A3: Cloudiness or precipitation upon storage, especially after freeze-thaw cycles, can indicate that the compound is coming out of solution. To address this:

- Warm the solution. Gently warm the vial in a water bath (e.g., 37°C) for a short period.
- Vortex or sonicate. After warming, vortex the solution thoroughly or sonicate it briefly to help redissolve the precipitate.
- Prepare fresh solutions. For best results, it is recommended to prepare fresh stock solutions for each experiment to avoid issues related to stability and repeated freeze-thaw cycles[4]. Stock solutions stored in solvent are typically stable for 1 year at -80°C or 1 month at -20°C[1].

Q4: Can I use water to dissolve **PIM-447 dihydrochloride**?

A4: No, **PIM-447 dihydrochloride** is reported to be insoluble in water[1][5]. For in vitro experiments, DMSO is the recommended solvent. For in vivo studies, specific formulations involving co-solvents are typically required.

Data Presentation

Table 1: Solubility of **PIM-447 Dihydrochloride** in Common Solvents

Solvent	Reported Solubility (mg/mL)	Reported Molar Concentration (mM)	Notes
DMSO	80 - 95[1][3][5]	181.63 - 199.19[1][3]	Solubility is highly dependent on the anhydrous nature of the DMSO. Use of fresh, high-purity DMSO is critical.[1][2]
Ethanol	88 - 95[1][5]	184.51[5]	
Water	Insoluble[1][5]	Insoluble[1][5]	PIM-447 dihydrochloride is soluble in water at 50 mg/mL with the need for ultrasonic treatment.[2]

Note: The molecular weight of **PIM-447 dihydrochloride** is 513.38 g/mol [2][6][7]. The molecular weight of PIM-447 (free base) is 440.46 g/mol [3][8][9]. Solubility values can vary slightly between different product lots.

Experimental Protocols

Protocol 1: Preparation of a **PIM-447 Dihydrochloride** Stock Solution in DMSO

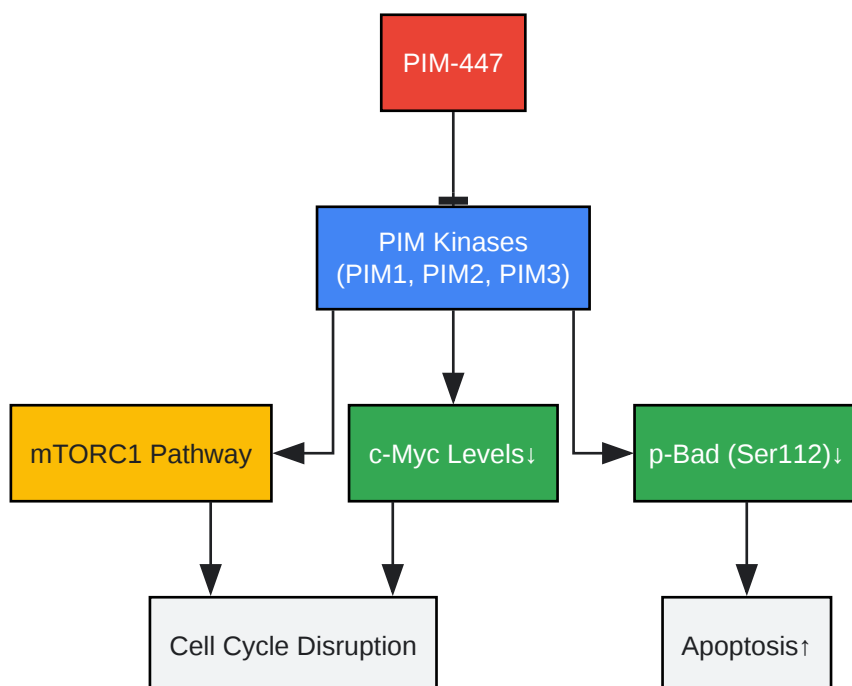
- **Equilibrate:** Allow the vial of **PIM-447 dihydrochloride** powder to come to room temperature before opening to prevent condensation of moisture.
- **Solvent Preparation:** Use a fresh, unopened bottle of anhydrous, high-purity DMSO.
- **Dissolution:** Add the desired volume of DMSO to the vial of **PIM-447 dihydrochloride** to achieve the target concentration (e.g., 10 mM).
- **Aid Dissolution (if necessary):** If the compound does not dissolve readily, gently vortex the solution. If needed, place the vial in an ultrasonic water bath for short intervals until the

solution is clear.

- Storage: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month)[1].

Mandatory Visualizations

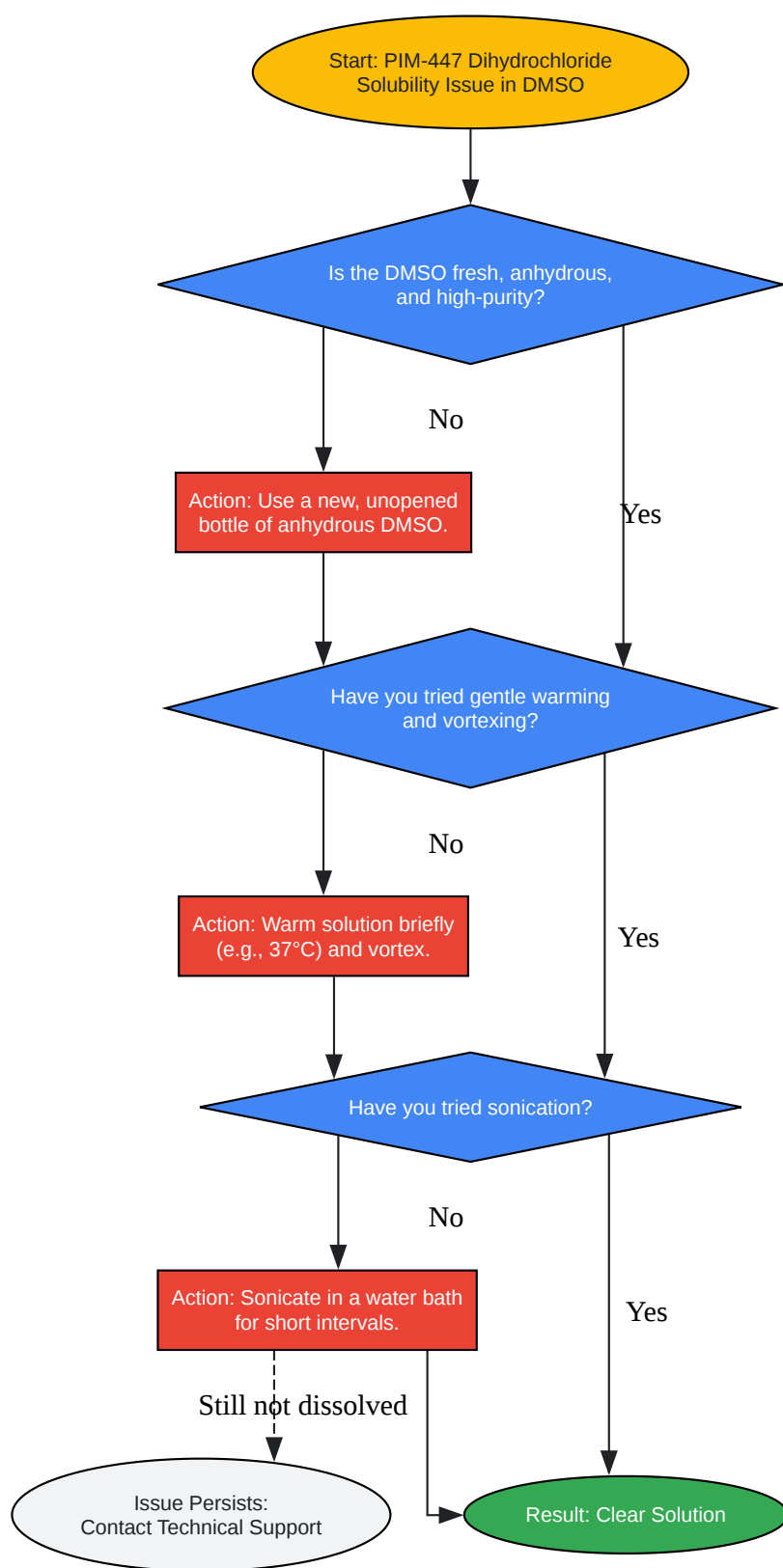
PIM-447 Signaling Pathway



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Caption: PIM-447 inhibits PIM kinases, leading to downstream effects on the mTORC1 pathway, reduced phosphorylation of Bad, and decreased c-Myc levels, ultimately resulting in apoptosis and cell cycle disruption.[10][11][12]

Troubleshooting Workflow for PIM-447 Dihydrochloride Solubility



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Caption: A step-by-step workflow to troubleshoot solubility issues of **PIM-447 dihydrochloride** in DMSO.

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